

4-Hydrazinylpyridine Hydrochloride: A Technical Guide to Safe Handling and Use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydrazinylpyridine hydrochloride

Cat. No.: B1322162

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **4-Hydrazinylpyridine hydrochloride** (CAS No: 20815-52-5), a chemical intermediate of significant interest in pharmaceutical research and development. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **4-Hydrazinylpyridine hydrochloride** is fundamental to its safe handling. The following table summarizes key quantitative data.


Property	Value	Reference
Molecular Formula	C ₅ H ₈ CIN ₃	[1][2]
Molecular Weight	145.59 g/mol	[1][2]
Melting Point	238 °C	[1]
244-250 °C	[3]	
Boiling Point	310.2 °C at 760 mmHg	[1]
Flash Point	141.4 °C	[1]
Vapor Pressure	0.000451 mmHg at 25°C	[1]
Form	Solid	[3]

Toxicological Data and Hazard Identification

4-Hydrazinylpyridine hydrochloride is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The following table outlines the known toxicological hazards.

Hazard Classification	Statement	Reference
Acute Oral Toxicity	Harmful if swallowed.	[4]
Skin Corrosion/Irritation	Causes skin irritation.	
Serious Eye Damage/Irritation	Causes serious eye damage.	
Specific target organ toxicity	May cause respiratory irritation.	

GHS Hazard Pictograms:

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Experimental Protocols: Safe Handling and Storage

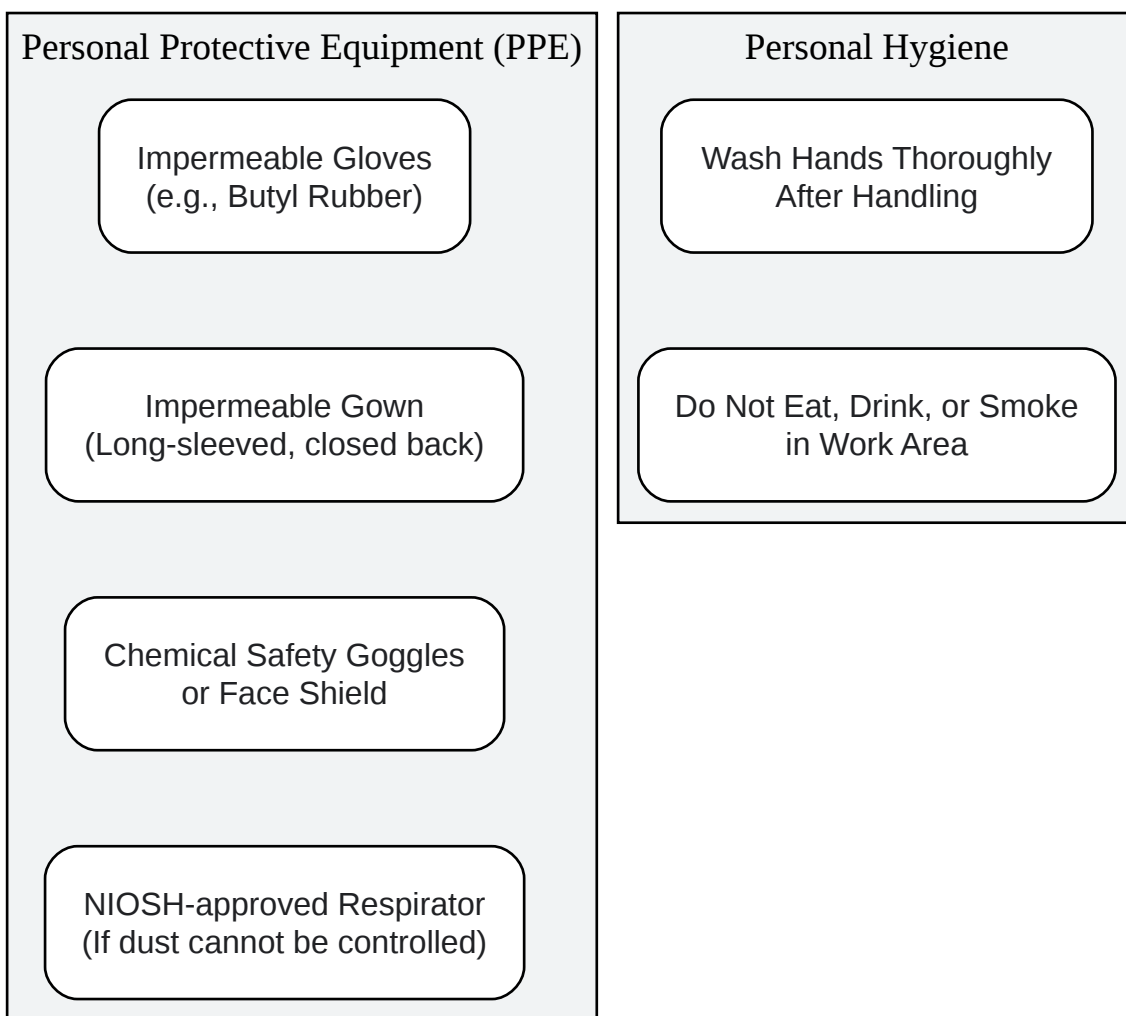
Strict adherence to established protocols is mandatory when working with **4-Hydrazinylpyridine hydrochloride**.

Engineering Controls

- Ventilation: All handling of **4-Hydrazinylpyridine hydrochloride** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against exposure.



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Figure 1. Required Personal Protective Equipment and Hygiene Practices.

Handling Procedures

- Avoid the formation of dust and aerosols.[7]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[6][8]
- Wash hands and any exposed skin thoroughly after handling.[8][9]
- Do not eat, drink, or smoke when using this product.[8][9]

Storage Procedures

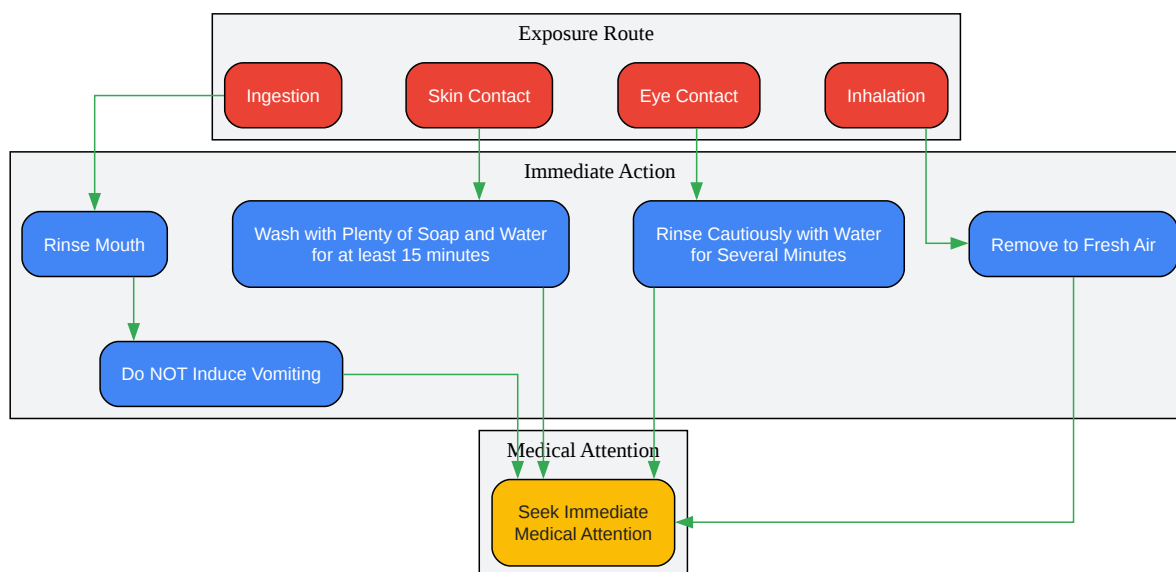
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)
- Keep refrigerated and under an inert atmosphere (nitrogen or argon) at 2-8°C.[\[1\]](#)
- Store locked up.[\[8\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[6\]](#)

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

The following diagram outlines the initial response to various exposure routes.



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Figure 2. First Aid Response to Exposure.

- **Inhalation:** If inhaled, remove the person to fresh air and keep them comfortable for breathing.[8] If breathing is difficult, give oxygen.[6] Seek immediate medical attention.[6][8]
- **Skin Contact:** In case of skin contact, immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[5][6] If skin irritation occurs, get medical advice/attention.[8]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes.[8][9] Remove contact lenses, if present and easy to do.[8] Continue rinsing for at least 15 minutes.[6] Immediately call a poison center or doctor.

- Ingestion: If swallowed, rinse mouth.[8] Do NOT induce vomiting.[6] Call a physician or poison control center immediately.[6]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment, including respiratory protection.[5] Evacuate personnel to a safe area.[7]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so.[7] Do not let the chemical enter drains.[7]
- Methods for Cleaning Up: Mix with sand or other inert absorbent material, sweep up, and place in a suitable, tightly closed container for disposal.[5]

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations.[8] Waste material should be handled as hazardous waste and disposed of at an approved waste disposal plant.

Conclusion

4-Hydrazinylpyridine hydrochloride is a valuable research chemical that requires careful and informed handling. By implementing the engineering controls, personal protective equipment, and procedures outlined in this guide, researchers can mitigate the risks associated with its use and maintain a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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- To cite this document: BenchChem. [4-Hydrazinylpyridine Hydrochloride: A Technical Guide to Safe Handling and Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1322162#4-hydrazinylpyridine-hydrochloride-safety-and-handling]

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